

Spectroscopic Analysis of Z-Val-otfa and Reaction Intermediates: A Technical Guide

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Compound of Interest

Compound Name: Z-Val-otfa
CAS No.: 203640-52-2
Cat. No.: B1426037

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Executive Summary & Technical Definition

Z-Val-otfa (Z-L-Valine 2,2,2-trifluoroethyl ester; CAS: 203640-52-2) represents a specialized class of "activated esters" utilized in peptide synthesis and mechanistic enzymology. Unlike standard alkyl esters, the electron-withdrawing trifluoroethyl (Tfe) group activates the carbonyl carbon, making it susceptible to nucleophilic attack by amines (peptide coupling) or active-site serine/cysteine residues (protease kinetics).

This guide focuses on the spectroscopic characterization of **Z-Val-otfa** and the transient acyl-enzyme intermediates formed during its hydrolysis or aminolysis. By leveraging the unique fluorine signature and carbonyl shift, researchers can map reaction coordinates with higher precision than traditional colorimetric methods.

Chemical Identity[1]

- Systematic Name: 2,2,2-trifluoroethyl (2S)-3-methyl-2-(phenylmethoxycarbonylamino)butanoate
- Abbreviation: **Z-Val-otfa** (or Z-Val-OTfe)

- Role: Fluorogenic substrate (NMR), Activated synthon.

- Key Feature: The

leaving group serves as a sensitive

NMR probe.

Comparative Analysis: Z-Val-otfa vs. Alternatives

In the context of kinetic profiling and intermediate trapping, **Z-Val-otfa** competes with p-nitrophenyl (ONp) and succinimidyl (OSu) esters.

Feature	Z-Val-otfa (Trifluoroethyl)	Z-Val-ONp (p-Nitrophenyl)	Z-Val-OSu (Succinimidyl)
Primary Detection	NMR (High Specificity)	UV-Vis (400-410 nm)	IR / HPLC
Reactivity	Moderate (Tunable)	High (Often too fast for stopped-flow)	Moderate to High
Intermediate Stability	Allows accumulation of Acyl-Enzyme	Rapid hydrolysis	Stable, isolation possible
Leaving Group	Trifluoroethanol (TFE)	p-Nitrophenol	N-Hydroxysuccinimide
Interference	Minimal (Biological background is F-free)	High (Colored compounds interfere)	Minimal
Best Use Case	Mechanistic NMR studies, Pre-steady state kinetics	Routine activity assays	Synthetic peptide coupling

Expert Insight: Choose **Z-Val-otfa** when you need to distinguish between the formation of the intermediate (acylation) and its breakdown (deacylation) in real-time using NMR, without the optical interference common in UV-based assays.

Spectroscopic Methodologies

A. NMR Spectroscopy (The Gold Standard)

The trifluoroethyl group provides a distinct singlet or triplet (depending on proton decoupling) that shifts significantly upon cleavage.

- Substrate Signal (Ester):

to

ppm (varies by solvent).

- Product Signal (Free TFE):

to

ppm.

- Mechanism: As the enzyme attacks **Z-Val-otfa**, the ester bond breaks, releasing free trifluoroethanol (TFE). The appearance of the TFE signal correlates directly to the acylation rate ().

B. FTIR Spectroscopy (Carbonyl Analysis)

Infrared spectroscopy distinguishes the activated ester from the stable peptide bond or acid product.

- **Z-Val-otfa** (Activated Ester):

. The fluorine induction shifts this band to a higher frequency compared to standard alkyl esters (

).

- Acyl-Enzyme Intermediate:

(perturbed ester).

- Product (Carboxylate/Amide):

C. Stopped-Flow Kinetics (Pre-Steady State)

While **Z-Val-otfa** lacks a strong chromophore change compared to ONp esters, the "Burst Phase" of product release can be monitored if coupled with a pH indicator (proton release) or by quenching rapid-mix experiments for HPLC/MS analysis.

Experimental Protocols

Protocol 1: NMR Kinetic Assay

Objective: Monitor the hydrolysis of **Z-Val-otfa** by a serine protease (e.g., Subtilisin) to determine the acylation rate constant.

Reagents:

- **Z-Val-otfa** (10-50 mM stock in -Acetonitrile).
- Enzyme solution (buffered in , pH 7.5).
- Internal Standard: Trifluoroacetic acid (TFA) or Fluorobenzene (capillary insert).

Workflow:

- Baseline: Acquire a spectrum of **Z-Val-otfa** (0.5 mL) in buffer/solvent mix to establish the substrate chemical shift ().
- Initiation: Inject Enzyme solution directly into the NMR tube.
- Acquisition: Set up a pseudo-2D array (kinetic loop) acquiring scans every 30–60 seconds.

- Analysis: Integrate the decaying substrate peak () and the growing product peak ().
- Calculation: Plot vs. time to obtain .

Protocol 2: Trapping the Acyl-Enzyme Intermediate

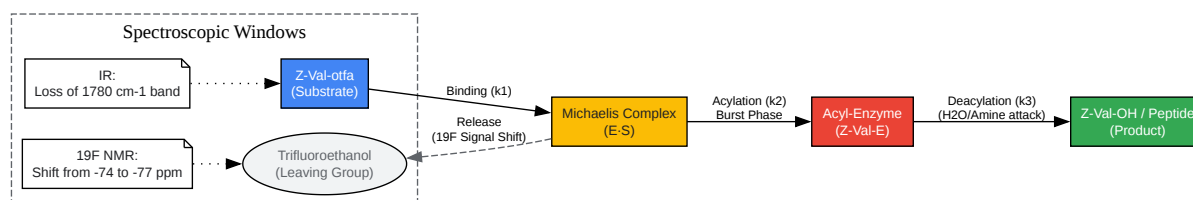
Objective: Isolate or identify the transient Z-Val-Enzyme species.

Workflow:

- Mix: Combine **Z-Val-otfa** (excess) with Enzyme at (low temperature slows deacylation).
- Quench: At (e.g., 100 ms to 2 sec), quench with 1% Formic Acid.
- Analysis (LC-MS): Inject onto a C18 column. Look for the mass shift:
 - Note: The "otfa" group (TFE) is lost; the mass addition corresponds only to the Z-Val moiety.

Mechanistic Visualization

The following diagram illustrates the reaction pathway and the spectroscopic windows for analysis.



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Caption: Reaction coordinate of **Z-Val-otfa** showing the release of TFE monitored by 19F NMR and the transient Acyl-Enzyme.

References

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